

# In-Depth Technical Guide: Arrhythmias-Targeting Compound 1 (CAS 335619-12-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Arrhythmias-Targeting Compound 1*  
Cat. No.: *B15559397*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Arrhythmias-Targeting Compound 1**, identified by CAS Number 335619-12-0, is a novel oxabispidine derivative with potential therapeutic applications in the management of cardiac arrhythmias. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and available preclinical data. The compound is under investigation for its ability to modulate cardiac electrophysiology, specifically by delaying cardiac repolarization, a mechanism of action characteristic of Class III antiarrhythmic agents. This document synthesizes the currently available information to support further research and development efforts.

## Chemical Structure and Properties

**Arrhythmias-Targeting Compound 1** is a complex molecule featuring a central oxabispidine scaffold. The systematic name for this compound is 4-[[3-[7-(3,3-dimethyl-2-oxobutyl)-9-oxa-3,7-diazabicyclo[3.3.1]non-3-yl]propyl]amino]benzonitrile.

Chemical Structure:

Table 1: Physicochemical Properties of **Arrhythmias-Targeting Compound 1**

Property	Value	Source
CAS Number	335619-12-0	GlpBio[1], MedChemExpress
Molecular Formula	C22H32N4O2	GlpBio[1]
Molecular Weight	384.52 g/mol	GlpBio[1]
Canonical SMILES	<chem>N#CC1=CC=C(NCCCN2CC(O3)CN(CC(C(C)(C)C)=O)CC3C2)C=C1</chem>	GlpBio[1]
Solubility	Soluble in DMSO	GlpBio[1]
Storage Conditions	Store at -20°C	GlpBio[1]

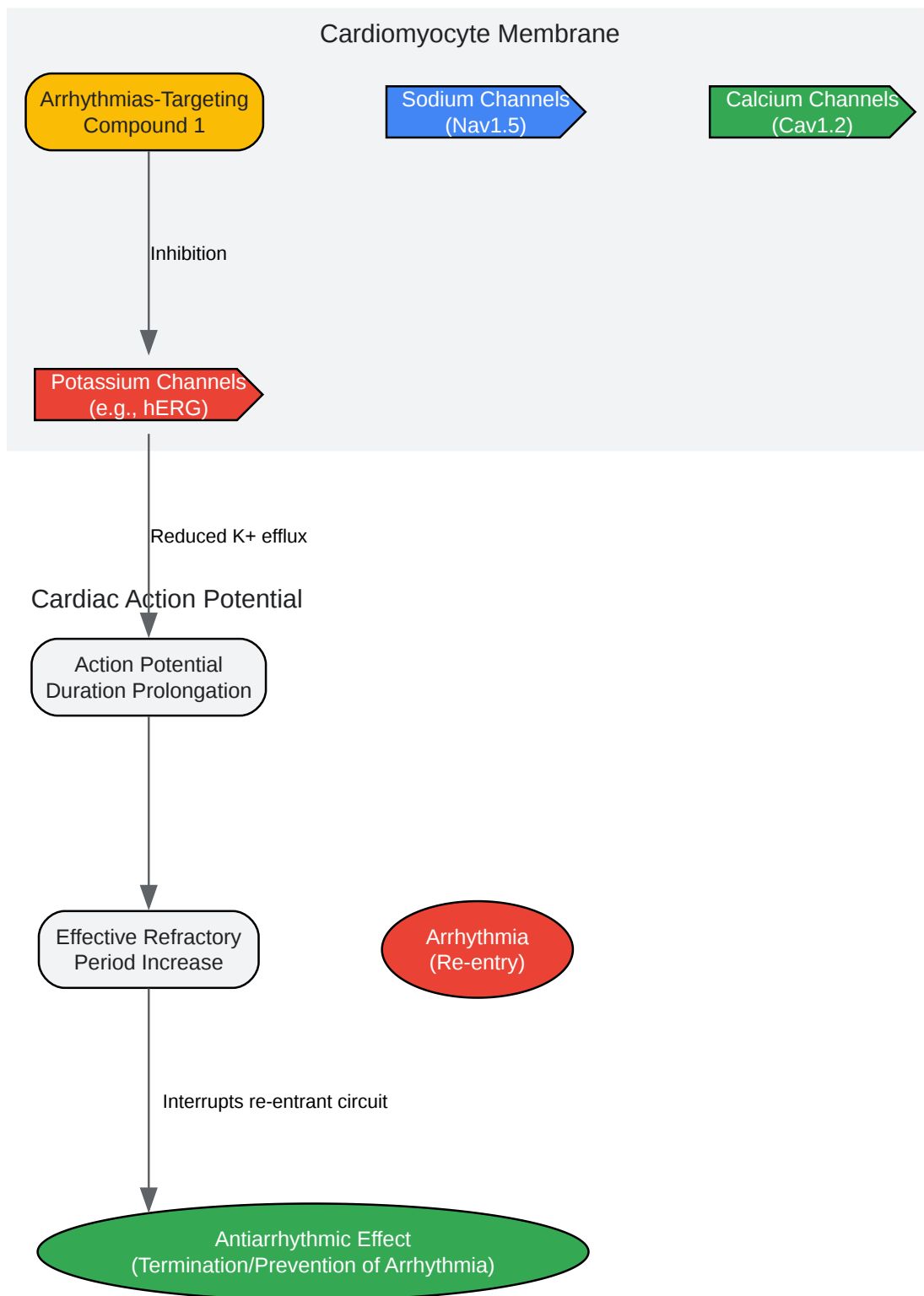
## Mechanism of Action and Signaling Pathway

**Arrhythmias-Targeting Compound 1** is proposed to exert its antiarrhythmic effects by modulating the function of cardiac ion channels, leading to a delay in cardiac repolarization. This mechanism is characteristic of Class III antiarrhythmic drugs, which primarily target potassium channels involved in the repolarization phase of the cardiac action potential. The prolongation of the action potential duration (APD) and the effective refractory period (ERP) is a key outcome of this mechanism, which can help to terminate and prevent re-entrant arrhythmias.

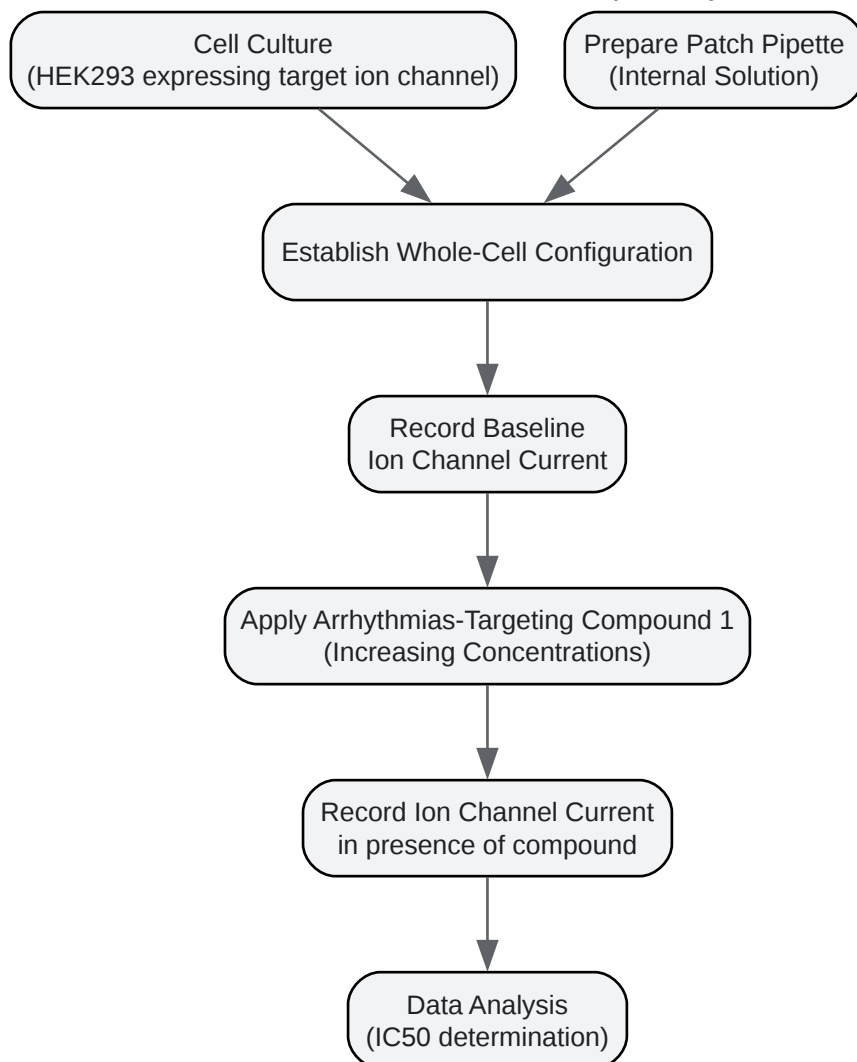
While specific ion channel affinity data (e.g., IC50 values for hERG, Nav1.5, Cav1.2) for this particular compound are not yet publicly available, the patent literature for related oxabispidine compounds suggests a selective action on cardiac repolarization.[2][3]

Below is a generalized signaling pathway illustrating the proposed mechanism of action.

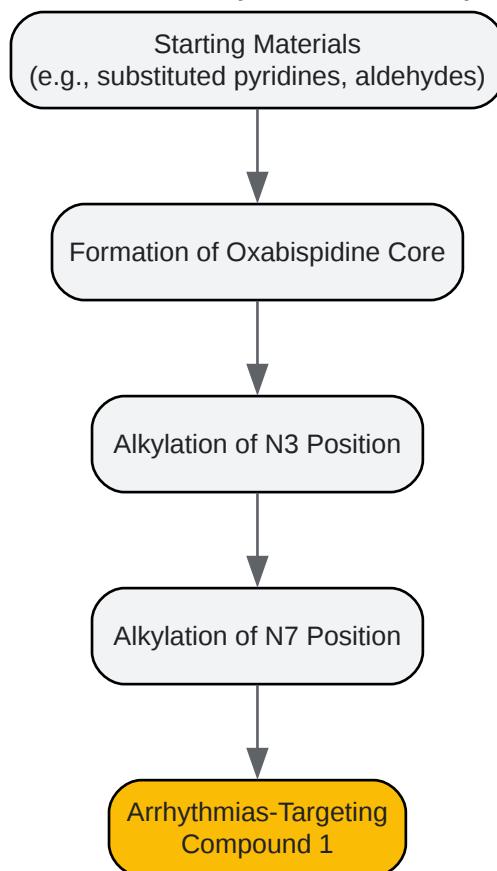
## Proposed Mechanism of Action of Arrhythmias-Targeting Compound 1



## Workflow for In Vitro Patch-Clamp Assay



## Generalized Synthetic Pathway



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Electrophysiological effects of ryanodine derivatives on the sheep cardiac sarcoplasmic reticulum calcium-release channel - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and structure-activity relationships of a new series of antiarrhythmic agents: 4,4-disubstituted hexahydro-3H-pyrido[1,2-c]pyrimidin-3-ones and related compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. A comparison between the binding and electrophysiological effects of dihydropyridines on cardiac membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Arrhythmias-Targeting Compound 1 (CAS 335619-12-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559397#arrhythmias-targeting-compound-1-chemical-structure-and-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)